

A Comparative Study: Pigment Yellow 139 vs. Lead Chromate Pigments

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Compound of Interest

Compound Name: PIGMENT YELLOW 139

Cat. No.: B1584003

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For Researchers, Scientists, and Product Development Professionals

This guide provides a detailed, objective comparison of **Pigment Yellow 139** and traditional lead chromate pigments. The following sections will delve into their respective properties, performance characteristics, and the experimental data that underpins these findings. This information is intended to assist researchers and professionals in making informed decisions regarding pigment selection for various applications.

Introduction: A Tale of Two Pigments

Pigment Yellow 139, an organic isoindoline pigment, has emerged as a high-performance alternative to lead chromate pigments. Lead chromates, inorganic pigments known for their bright yellow to orange hues and excellent opacity, have a long history of use in paints, coatings, and plastics.^[1] However, significant health and environmental concerns associated with their lead and hexavalent chromium content have led to increasing restrictions on their use.^{[1][2]} **Pigment Yellow 139** is often recommended as a suitable replacement, offering excellent color strength, lightfastness, and thermal stability without the associated toxicity of heavy metals.^{[3][4]}

Physical and Chemical Properties: A Snapshot

The fundamental differences in the chemical nature of these two pigments give rise to their distinct properties.

Property	Pigment Yellow 139	Lead Chromate Pigments
Chemical Class	Organic (Isoindoline)	Inorganic (Lead(II) Chromate - PbCrO_4)[1]
Appearance	Yellow Powder[5]	Dark Yellow Powder[1]
CAS Number	36888-99-0[5]	7758-97-6[1]
Molecular Formula	$\text{C}_{16}\text{H}_9\text{N}_5\text{O}_6$ [6]	PbCrO_4 [1]
Density	Approx. 1.62 - 1.696 g/cm ³ [6][7]	-
pH Value	4.0 - 8.0[6][8]	Not Available
Oil Absorption	35 - 50 g/100g [8][9]	-

Performance Characteristics: A Quantitative Comparison

The performance of a pigment is the ultimate measure of its suitability for a given application. This section provides a comparative overview of key performance indicators, drawing from available technical data.

Lightfastness

Lightfastness, a measure of a pigment's resistance to fading upon exposure to light, is a critical parameter for durable coatings and plastics.

Pigment	Lightfastness (Full Shade) - Blue Wool Scale (1-8)	Lightfastness (Reduced Shade) - Blue Wool Scale (1-8)
Pigment Yellow 139	7-8[8][10]	7[8]
Lead Chromate	Varies by type and stabilization[11]	-

Note: The Blue Wool Scale ranges from 1 (very poor) to 8 (excellent).

Heat Stability

The ability of a pigment to retain its color at elevated processing temperatures is crucial for applications in plastics and baked coatings.

| Pigment | Heat Stability (°C) | |---|---|---| | **Pigment Yellow 139** | 240 - 260°C[3][9] | | Lead Chromate | Up to 320°C (for dense silica-coated grades)[12] |

Chemical Resistance

Chemical resistance determines a pigment's ability to withstand exposure to various chemicals without degradation.

Pigment	Water	5% HCl	5% NaOH	Ethanol	Xylene
Pigment Yellow 139	5[8]	5[8]	5[8]	5[8]	5[8]
Lead Chromate	-	-	-	-	-

Note: Resistance is typically rated on a scale of 1 to 5, where 5 indicates excellent resistance.

Tinting Strength

Tinting strength refers to the ability of a pigment to impart color to a white base. Organic pigments generally exhibit higher tinting strength than inorganic pigments.[13]

| Pigment | Tinting Strength | |---|---|---| | **Pigment Yellow 139** | High[3] | | Lead Chromate | - |

Experimental Protocols

The data presented in this guide is based on standardized testing methodologies. The following are brief descriptions of the key experimental protocols.

Lightfastness Testing (ISO 105-B02)

This standard specifies a method for determining the color fastness of textiles to artificial light, but the principles are widely applied to pigments. Samples are exposed to a xenon arc lamp,

which simulates natural sunlight, under controlled conditions. The change in color is assessed by comparing the exposed sample to a set of blue wool standards (Blue Wool Scale), which have known lightfastness ratings.

Heat Stability Testing (ISO 787-21)

This method is used to compare the heat stability of pigments. The pigment is dispersed in a stoving medium and applied to a substrate. The coated panels are then heated in an oven at a specified temperature for a set duration. The change in color of the heated panel is then compared to an unheated control panel.

Chemical Resistance Testing (ASTM D1308)

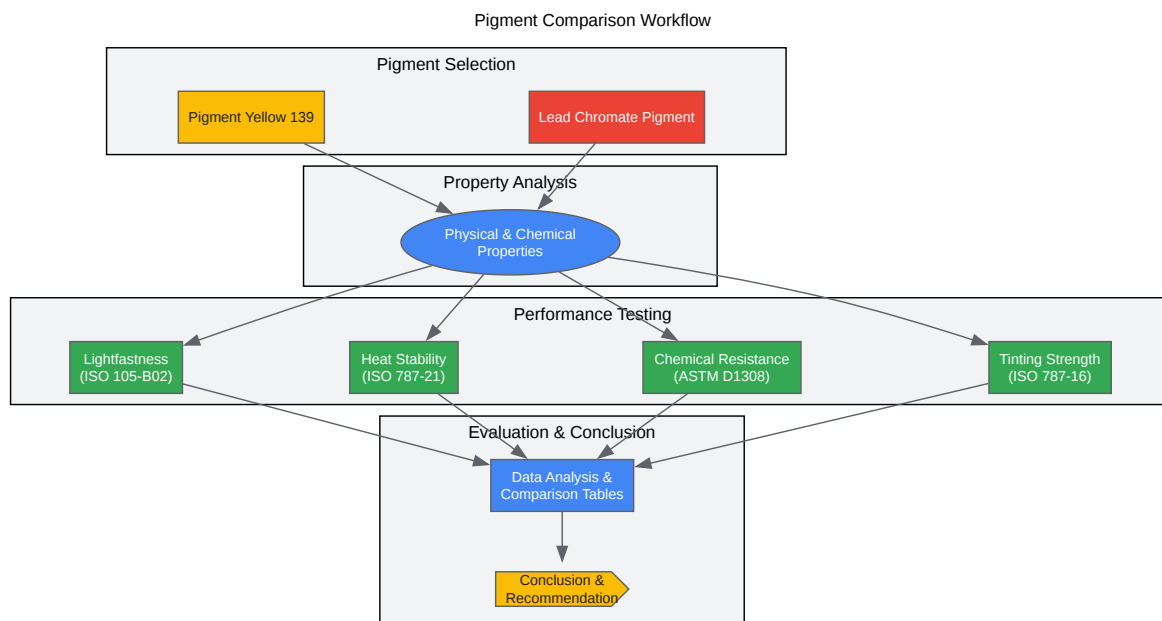
This test method covers the determination of the effect of household and industrial chemicals on clear and pigmented organic finishes. A spot of the test chemical is placed on the coated surface and may be covered with a watch glass for a specified period. The surface is then washed and examined for any changes in appearance, such as discoloration, blistering, or loss of adhesion.

Tinting Strength (ISO 787-16)

This standard outlines a method for determining the relative tinting strength of colored pigments. The pigment under test is mixed with a standard white pigment in a specific ratio to create a reduced paste. The color of this paste is then visually compared to a paste prepared in the same manner with a reference pigment of known tinting strength.

Visualizing the Comparison Workflow

The following diagram illustrates the logical workflow for a comparative study of pigments.



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Caption: Logical workflow for the comparative evaluation of pigments.

Signaling Pathway for Pigment Selection Logic

The decision-making process for selecting a pigment involves weighing various performance and safety factors. The following diagram illustrates this logical pathway.

Caption: Decision pathway for pigment selection based on key criteria.

Conclusion

Pigment Yellow 139 presents a compelling alternative to lead chromate pigments, offering superior or comparable performance in key areas such as lightfastness and heat stability, without the significant health and environmental drawbacks. While lead chromate pigments have historically been valued for their opacity and durability, the availability of high-

performance, non-toxic alternatives like **Pigment Yellow 139** provides a clear path forward for the development of safer and more sustainable products. The choice of pigment will ultimately depend on the specific requirements of the application, but for many, **Pigment Yellow 139** offers an excellent balance of performance, safety, and regulatory compliance.

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